

# Primary Industrial Applications and Production

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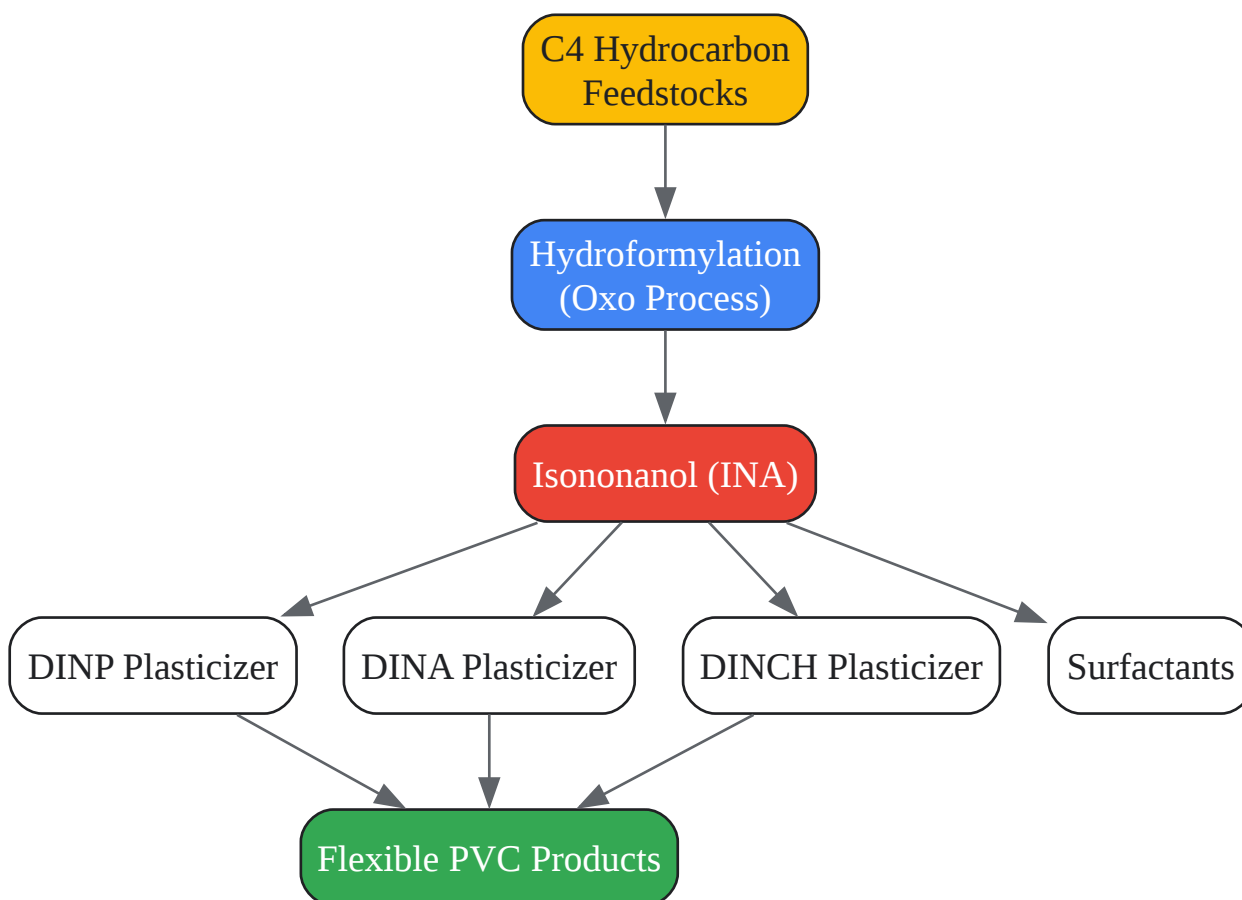
## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

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Isononanol's main industrial value lies as a building block for other chemicals. The following diagram illustrates its primary production pathway and key applications, based on the hydroformylation (oxo) process described by manufacturers [1].



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## Detailed Application Breakdown

- **Plasticizers (Primary Use):** Over 85% of isononanol is used to produce plasticizers like **Diisononyl Phthalate (DINP)**, which make plastics (especially PVC) flexible [2] [3]. These are found in:
  - **Construction:** Wiring and cables, flooring, roofing membranes, and window profiles [3] [1].
  - **Automotive:** Interior components, dashboards, and under-the-hood applications [4] [3].
- **Surfactants and Detergents:** Isononanol is used to produce surfactants for household and industrial cleaning products, as well as in the textile industry for scouring and dyeing processes [4] [3] [1].
- **Other Applications:**
  - **Coatings and Paints:** Enhances adhesion and durability [4] [5].
  - **Lubricants:** Serves as an intermediate to improve stability and reduce wear [4] [5].
  - **Personal Care:** Used in small amounts as a fragrance ingredient and in surfactants for shampoos and cleansers [6] [4].

## Market and Technical Data

For researchers requiring quantitative data, the following table consolidates key market and technical information.

Aspect	Quantitative Data
Global Market Size (2024)	USD 4.90 Billion [5]
Projected Market Size (2032)	USD 7.85 Billion [5]
CAGR (2025-2032)	6.0% [5] [3]
Density	0.83 g/cm <sup>3</sup> [6]
Boiling Point	215 °C [6]
Flash Point	98 °C [6]
Purity Grades	98% and 99% (99% is industry standard) [2]
Biodegradability	Readily biodegradable [1]

## Experimental and Handling Considerations

While the provided search results do not contain specific laboratory-scale experimental protocols, they offer crucial context for handling and research directions.

- **Production Protocol:** Industrially, Isononanol is produced via the **hydroformylation (oxo process)** of a C8-rich olefin (dimer of butene) followed by hydrogenation [6] [1]. This is a large-scale catalytic process.
- **Research & Development Focus:** Current R&D is focused on **bio-based alternatives** and developing more sustainable production methods to reduce reliance on petrochemical feedstocks [5] [2].
- **Safety and Handling:** Isononanol has a GHS warning label. It can cause **serious eye irritation and skin irritation** [6]. Proper personal protective equipment (PPE) including eye protection is essential. It is recommended to consult the official Safety Data Sheet (SDS) for detailed handling and first-aid measures.

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## References

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